

# Ro 31-8220 solubility and stability in DMSO

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## Compound of Interest

Compound Name: Ro 31-8220

Cat. No.: B1662845

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## Technical Support Center: Ro 31-8220

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Ro 31-8220** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Ro 31-8220**?

A1: The recommended solvent for **Ro 31-8220** is dimethyl sulfoxide (DMSO). It is readily soluble in DMSO at high concentrations.

Q2: How should I prepare a stock solution of **Ro 31-8220** in DMSO?

A2: To prepare a stock solution, we recommend dissolving **Ro 31-8220** powder in fresh, anhydrous DMSO to the desired concentration. To ensure complete dissolution, vortex the solution briefly. It is advisable to allow the product to equilibrate to room temperature for at least one hour before opening the vial and preparing the solution.<sup>[1]</sup>

Q3: What are the recommended storage conditions for the **Ro 31-8220** powder and its DMSO stock solution?

A3:

- Powder: The solid compound should be stored desiccated at -20°C for long-term stability, where it can be stored for up to 12 months.[\[2\]](#)
- DMSO Stock Solution: Aliquot the stock solution into tightly sealed vials and store at -20°C or -80°C.[\[1\]](#) Following reconstitution, DMSO stock solutions are stable for up to 4 months at -20°C. For shorter-term storage, solutions can be kept at 4°C for up to two weeks.[\[1\]](#)

## Troubleshooting Guide

Issue 1: **Ro 31-8220** is not fully dissolving in DMSO.

- Possible Cause 1: Incorrect Solvent Quality. The use of old or moisture-absorbed DMSO can significantly decrease the solubility of **Ro 31-8220**.[\[3\]](#)
  - Solution: Always use fresh, anhydrous, high-purity DMSO for preparing your stock solution.
- Possible Cause 2: Concentration Exceeds Solubility Limit. You may be attempting to prepare a solution at a concentration higher than its solubility limit.
  - Solution: Refer to the solubility data table below. If a higher concentration is required, gentle warming and vortexing may aid dissolution, but be cautious of potential degradation. It is always best to prepare a solution at a concentration known to be soluble.
- Possible Cause 3: Low Temperature. If the DMSO or the compound is cold, it may hinder the dissolution process.
  - Solution: Allow both the **Ro 31-8220** vial and the DMSO to equilibrate to room temperature before preparing the solution.

Issue 2: Precipitate has formed in the DMSO stock solution after storage.

- Possible Cause 1: Freeze-Thaw Cycles. Repeatedly freezing and thawing the stock solution can lead to precipitation and degradation of the compound.
  - Solution: Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.

- Possible Cause 2: Storage at an inappropriate temperature. Storing the solution at a temperature higher than recommended can lead to instability and precipitation.
  - Solution: Always store the DMSO stock solution at -20°C or -80°C for long-term stability.
- Possible Cause 3: Solution concentration is too high. A highly concentrated solution may be more prone to precipitation upon freezing.
  - Solution: If you observe precipitation, gently warm the vial to room temperature and vortex to redissolve the compound before use. If the issue persists, consider preparing a slightly less concentrated stock solution.

## Data Presentation

Table 1: Solubility of **Ro 31-8220** in DMSO

Source	Reported Solubility in DMSO
Abcam[2]	Approximately 20 mg/mL
R&D Systems[4]	Soluble to 100 mM
APExBIO[5]	≥27.7 mg/mL
ChemicalBook[6]	52.77 mg/mL (95.31 mM)
Sigma-Aldrich	100 mg/mL
Tocris Bioscience[7]	55.37 mg/mL (100 mM)
Selleck Chemicals[3]	100 mg/mL (180.61 mM)

Table 2: Stability and Storage of **Ro 31-8220** in DMSO

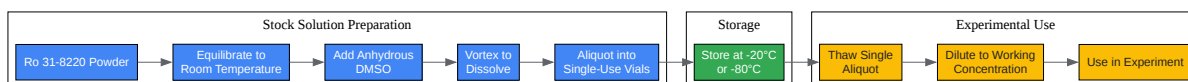
Storage Condition	Duration	Source
-20°C (Powder)	Up to 12 months (desiccated)	Abcam[2]
-20°C (in DMSO)	Up to 4 months	Sigma-Aldrich
-20°C (in DMSO)	Useable for up to one month (aliquots)	DC Chemicals[1]
-80°C (in DMSO)	Up to 6 months	DC Chemicals[1]
4°C (in DMSO)	Up to 2 weeks	DC Chemicals[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **Ro 31-8220** Stock Solution in DMSO

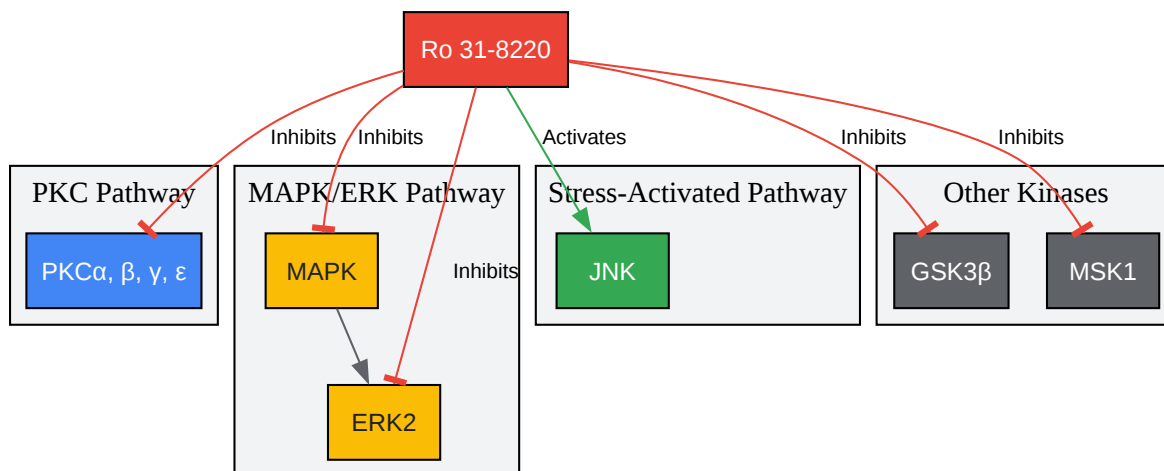
- Allow the vial of **Ro 31-8220** (Mesylate, M.Wt: 553.65 g/mol ) to warm to room temperature.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to prepare a 10 mM solution from 1 mg of powder, add 180.6  $\mu$ L of DMSO.
- Vortex the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials.
- Store the aliquots at -20°C or -80°C.

## Visualizations



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Caption: Workflow for preparing, storing, and using **Ro 31-8220** solutions.



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Caption: Simplified signaling pathways affected by **Ro 31-8220**.

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## References

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